

# TBEP-d27 chemical and physical properties.

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## Compound of Interest

Compound Name: *Tris(2-butoxyethyl)phosphate-d27*

Cat. No.: *B12375665*

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## In-Depth Technical Guide: TBEP-d27

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of the deuterated organophosphate, Tris(2-butoxyethyl) phosphate-d27 (TBEP-d27). The information is intended for researchers, scientists, and professionals in drug development and environmental science. This document summarizes key data in a structured format, outlines relevant experimental methodologies, and visualizes associated biological pathways and workflows.

## Core Chemical and Physical Properties

TBEP-d27 is the deuterated form of Tris(2-butoxyethyl) phosphate (TBEP), a widely used flame retardant and plasticizer. The "-d27" designation indicates that 27 hydrogen atoms in the molecule have been replaced by deuterium. This isotopic labeling is particularly useful in analytical and metabolic studies to trace the compound's fate and behavior.

## Quantitative Data Summary

The following tables summarize the key chemical and physical properties of both TBEP-d27 and its non-deuterated counterpart, TBEP.

Property	TBEP-d27	TBEP (Tris(2-butoxyethyl) phosphate)	References
Molecular Formula	C18H12D27O7P	C18H39O7P	<a href="#">[1]</a>
Molecular Weight	425.64 g/mol	398.47 g/mol	<a href="#">[1]</a>
CAS Number	Not available	78-51-3	<a href="#">[1]</a>
Appearance	-	Colorless to light-yellow transparent liquid	
Purity	>95% (GC)	94%	<a href="#">[1]</a>

Physical Property	TBEP (Tris(2-butoxyethyl) phosphate)	References
Density	1.006 g/mL at 25 °C	
Boiling Point	215-228 °C at 4 mmHg	
Vapor Pressure	0.03 mmHg at 150 °C	
Refractive Index	n <sub>20/D</sub> 1.438	

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of TBEP and its deuterated analogue are crucial for reproducible research. Below are outlines of common methodologies.

### Synthesis of Tris(2-butoxyethyl) phosphate (TBEP)

A common industrial synthesis method involves the reaction of ethylene glycol monobutyl ether with phosphorus oxychloride in the presence of a catalyst and a water absorbent. The crude product is then purified through a series of washing, stratification, and distillation steps to yield the final TBEP product.[\[2\]](#)

General Procedure:

- React ethylene glycol monobutyl ether with phosphorus oxychloride with a catalyst such as titanium tetrachloride.[2]
- The resulting crude TBEP undergoes multistage countercurrent extraction washing.[2]
- The washed product is allowed to stand for stratification to separate the aqueous and organic layers.[2]
- The organic layer is subjected to reduced pressure steam distillation to remove residual ethylene glycol monobutyl ether.[2]
- Finally, reduced pressure dehydration and filtration are performed to obtain the purified TBEP.[2]

## Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard technique for the quantification of TBEP in various environmental and biological matrices.

### Sample Preparation (Water Samples):

- Solid-Phase Extraction (SPE): Due to low concentrations in environmental samples, an enrichment step is necessary. A large volume of the water sample (e.g., 1.5-2.5 L) is passed through a solid-phase extraction cartridge (e.g., Bond Elut PPL).[3]
- Elution: The analytes are eluted from the cartridge using a small amount of organic solvent. [3]
- Internal Standard: An internal standard (e.g., squalane) is added to the extract before GC-MS analysis for accurate quantification.[3]

Instrumentation: A gas chromatograph coupled with a mass spectrometer (GC-MS) is used for analysis. The quantification is typically based on the mass trace of a prominent ion of the target compound using an internal standard calibration.[3]

## Analytical Methodology: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and purity assessment of organophosphorus compounds like TBEP. Both  $^{31}\text{P}$  and  $^1\text{H}$  NMR are commonly employed.

General Considerations for Organophosphorus Compounds:

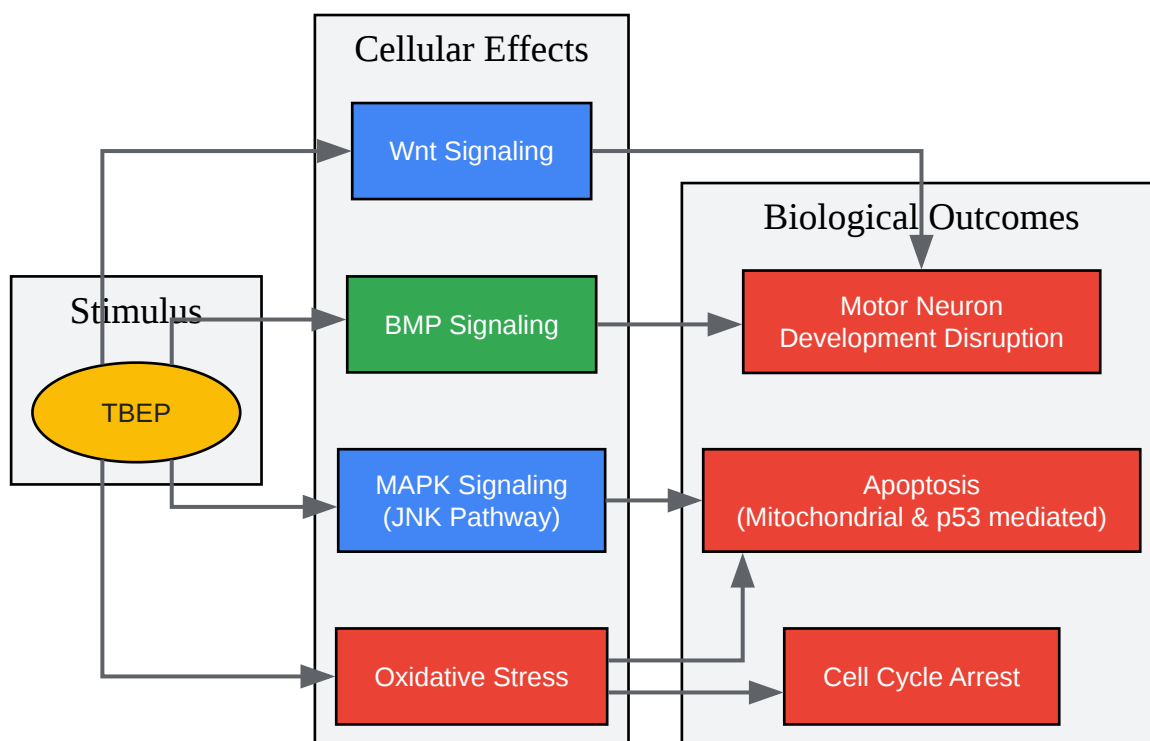
- **Sample Preparation:** The sample is dissolved in a suitable deuterated solvent. For neat liquid samples, they can be transferred into a standard NMR tube and degassed.[4]
- **Instrumentation:** A high-field NMR spectrometer is used. Zero-field NMR J-spectroscopy can also be utilized to distinguish between different organophosphorus compounds based on their unique J-coupling values.[4]
- **Data Acquisition:** For  $^{31}\text{P}$  NMR, spectra can be acquired with or without proton decoupling to observe phosphorus-proton coupling.[5]

## Signaling Pathways and Experimental Workflows

Recent research has highlighted the impact of TBEP on various cellular signaling pathways, primarily in toxicological contexts.

### TBEP-Induced Cellular Signaling Pathways

Studies in human liver carcinoma cells (HepG2) have shown that TBEP can induce apoptosis and cell cycle arrest through the activation of specific signaling cascades.[1][6] TBEP exposure can lead to oxidative stress, which in turn triggers the mitochondrial and p53-mediated apoptosis pathways.[1][6] This involves the activation of the c-Jun N-terminal kinase (JNK) pathway, a key component of the mitogen-activated protein kinase (MAPK) signaling family.[1] Furthermore, TBEP has been shown to disrupt human motor neuron development by affecting cell survival and differentiation through the dysregulation of the BMP and Wnt signaling pathways.[7]

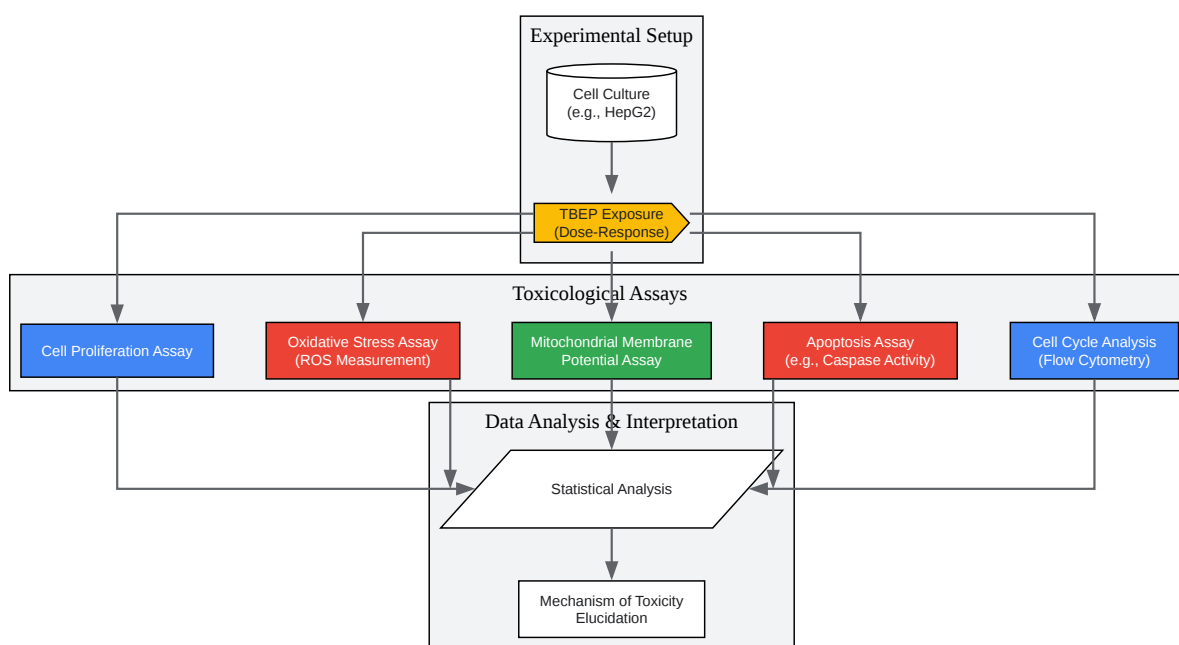


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Caption: TBEP-induced signaling pathways leading to adverse cellular outcomes.

## Experimental Workflow for TBEP Toxicological Analysis

A typical workflow to investigate the toxicological effects of TBEP on a cell line like HepG2 involves a series of in vitro assays.



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Caption: A generalized workflow for in vitro toxicological assessment of TBEP.

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